

# low immunogenicity of mouse Gp100 (25-33) peptide solutions

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## Compound of Interest

Compound Name: Gp100 (25-33), mouse

Cat. No.: B10828518

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## Technical Support Center: Gp100 (25-33) Peptide Solutions

This technical support center provides troubleshooting guidance and frequently asked questions for researchers working with the mouse Gp100 (25-33) peptide. The inherent low immunogenicity of this self-antigen presents unique challenges in generating robust anti-tumor immune responses. This guide offers insights and protocols to help overcome these obstacles.

### Frequently Asked Questions (FAQs)

Q1: Why is the mouse Gp100 (25-33) peptide poorly immunogenic?

The low immunogenicity of the mouse Gp100 (25-33) peptide (sequence: EGSRNQDWL) stems from two primary factors:

- "Self" Antigen: As a non-mutated protein expressed in normal melanocytes, central and peripheral tolerance mechanisms limit the activation and expansion of self-reactive T cells.
- MHC-I Instability: The native mouse peptide forms a notably unstable complex with the H-2Db MHC class I molecule, leading to a fast dissociation rate. This transient presentation is often insufficient to effectively prime naïve CD8+ T cells.

Q2: What is the key difference between the mouse (mGp100) and human (hGp100) 25-33 peptides?

The primary difference lies in the first three amino acids at the N-terminus. The human version (KVPRNQDWL) has a higher binding affinity and stabilizes the H-2Db molecule more effectively than the mouse version (EGSRNQDWL). Consequently, immunizing C57BL/6 mice with the human peptide (xenogeneic immunization) can break tolerance and induce a more potent, cross-reactive CD8+ T-cell response against the mouse peptide expressed by B16 melanoma cells.

Q3: How should I prepare and store my Gp100 peptide solution?

- Storage: Lyophilized peptides should be stored at -20°C or below. Once reconstituted, it is recommended to create single-use aliquots and store them at -80°C to
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